

molecular weight of 7-Hydroxy loxapine-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxy loxapine-d8

Cat. No.: B3025676

[Get Quote](#)

An In-depth Technical Guide on 7-Hydroxyloxapine-d8

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxyloxapine-d8 is the deuterated analog of 7-hydroxyloxapine, an active metabolite of the antipsychotic drug loxapine. The incorporation of deuterium isotopes (d8) makes it a valuable internal standard for quantitative bioanalytical studies, particularly in pharmacokinetic and metabolic research. Its increased molecular weight allows for clear differentiation from the endogenous metabolite in mass spectrometry-based assays, ensuring accuracy and precision. This guide provides a comprehensive overview of the molecular characteristics, metabolic pathways, and analytical methodologies related to 7-Hydroxyloxapine-d8.

Data Presentation

The following table summarizes the key molecular information for 7-Hydroxyloxapine-d8 and its non-deuterated counterpart.

Compound	Molecular Formula	Molecular Weight (g/mol)
7-Hydroxyloxapine-d8	C ₁₈ H ₁₀ D ₈ CIN ₃ O ₂	351.86[1][2][3][4]
7-Hydroxyloxapine	C ₁₈ H ₁₈ CIN ₃ O ₂	343.81[5][6]

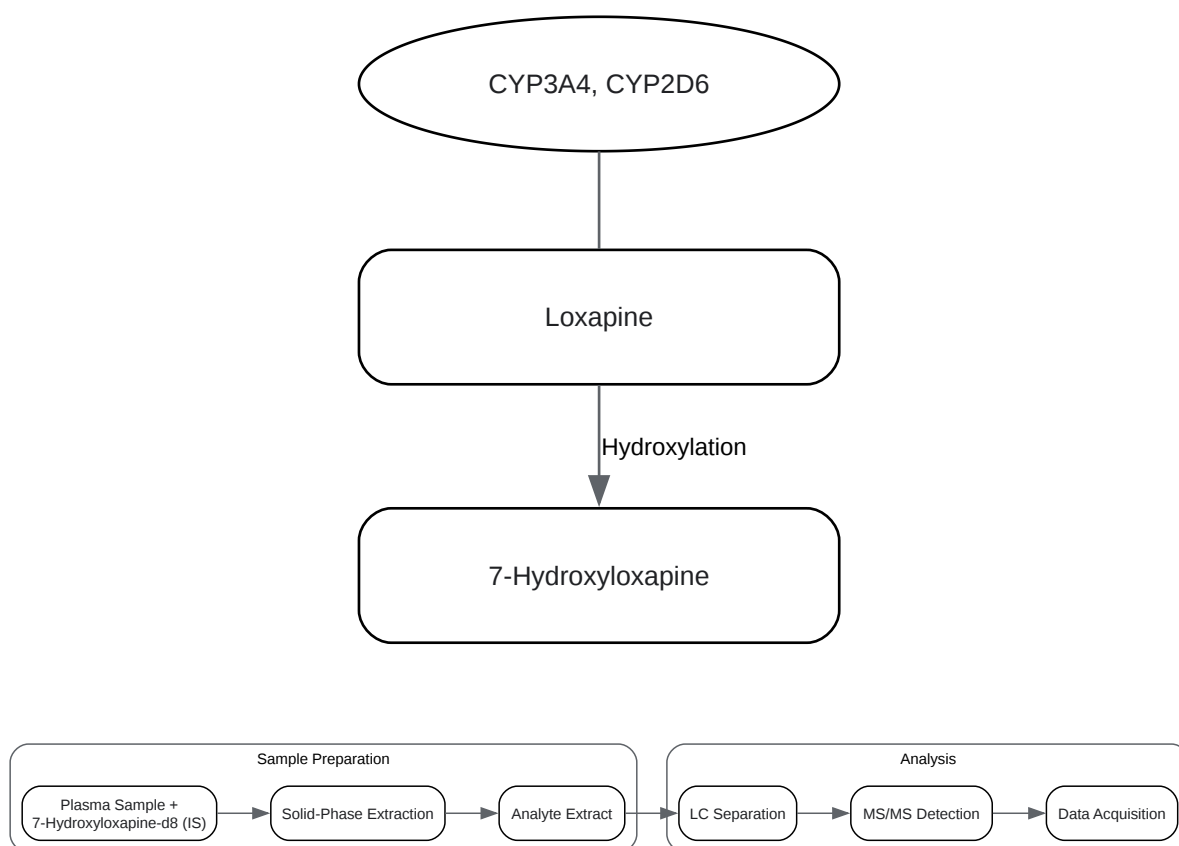
Metabolism of Loxapine to 7-Hydroxyloxapine

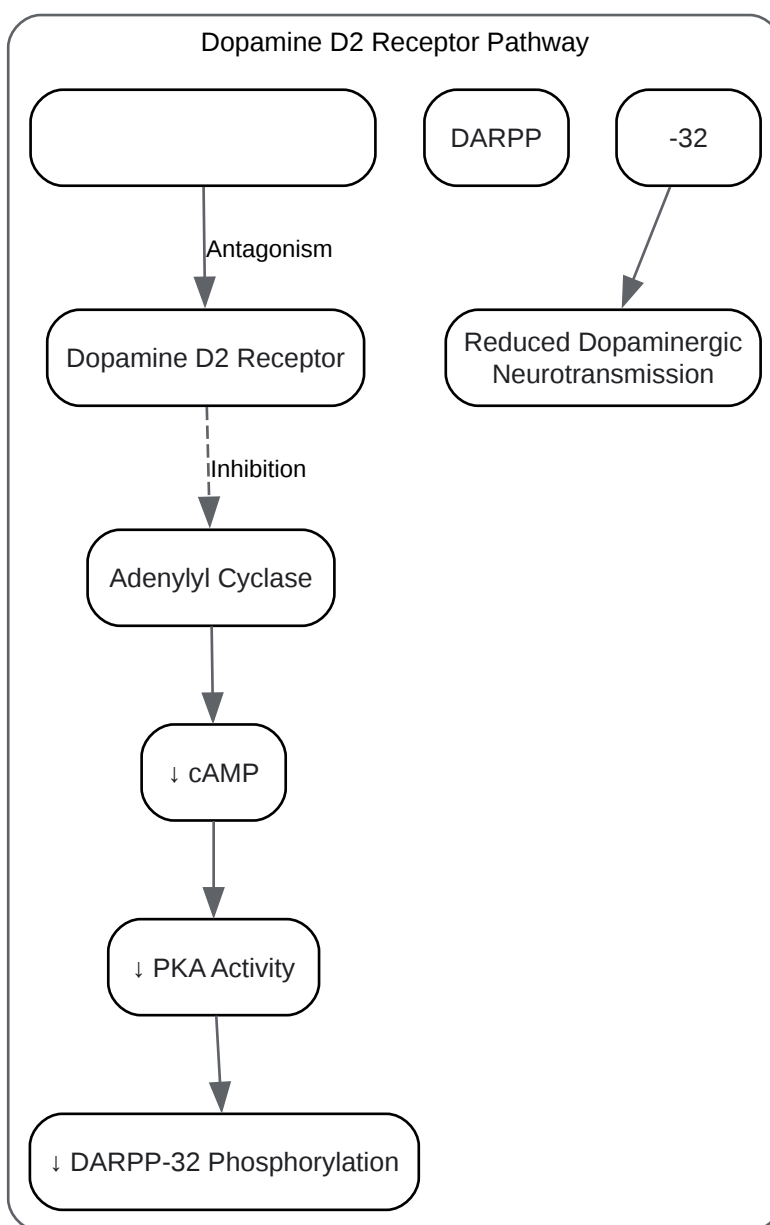
Loxapine undergoes extensive metabolism in the liver, primarily through oxidation and demethylation. The formation of 7-hydroxyloxapine is a key metabolic pathway.

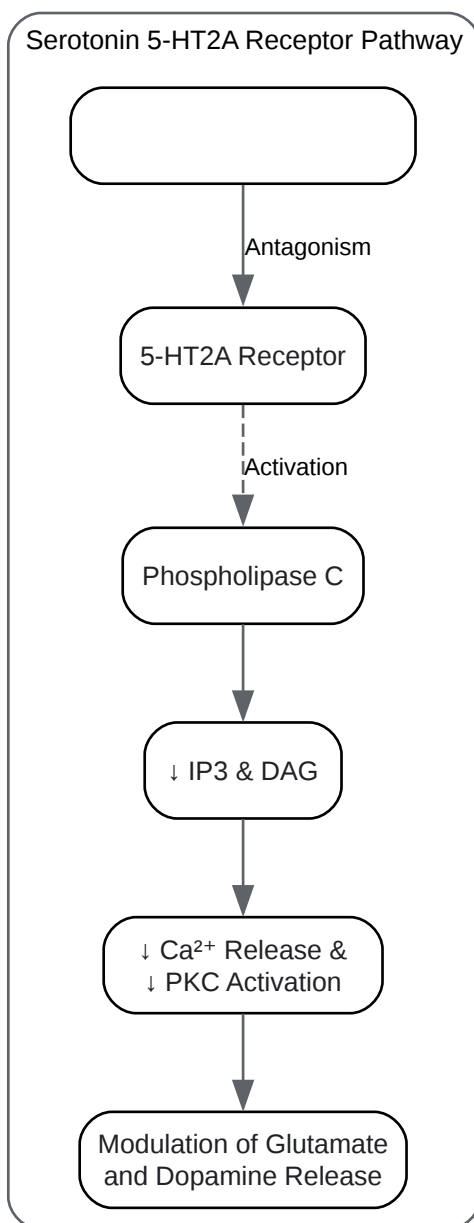
Key Metabolic Steps:

- Hydroxylation: Loxapine is hydroxylated to form 7-hydroxyloxapine.
- Enzymatic Conversion: This conversion is primarily mediated by the cytochrome P450 enzymes CYP3A4 and CYP2D6.

Metabolic Pathway Diagram







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. "Selective" serotonin 5-HT2A receptor antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 5-HT2A SEROTONIN RECEPTOR BIOLOGY: Interacting proteins, kinases and paradoxical regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 5-HT2A receptor - Wikipedia [en.wikipedia.org]
- 4. New Concepts in Dopamine D2 Receptor Biased Signaling and Implications for Schizophrenia Therapy: Full Paper PDF & Summary | Bohrium [bohrium.com]
- 5. An LC-MS/MS method for the simultaneous determination of 18 antibacterial drugs in human plasma and its application in therapeutic drug monitoring - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Solid Phase Extraction Purification of Saliva Samples for Antipsychotic Drug Quantitation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [molecular weight of 7-Hydroxy loxapine-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025676#molecular-weight-of-7-hydroxy-loxapine-d8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

